

Identifying Your "Erasis" Product

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Compound of Interest

Compound Name: *Erasis*

Cat. No.: *B10828616*

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Please review the following product summaries to identify the correct disposal procedure for your material.

- Eraxis (Anidulafungin): An antifungal pharmaceutical agent.
- Eraser (Glyphosate-based): A herbicide.
- Eraser (Flammable Aerosol): A paint and varnish remover.
- Aeris Seed-Applied Insecticide/Nematicide: A seed treatment product.

Eraxis (Anidulafungin) Disposal Procedures

Pharmaceutical Waste

Eraxis, with the active ingredient Anidulafungin, is an antifungal pharmaceutical.^[1] Disposal of pharmaceutical waste must be conducted with care to prevent environmental contamination.

Immediate Safety and Handling Precautions:

- Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.^[1]
- Avoid generating dust.^[1]
- Wash hands thoroughly after handling.^[1]

Disposal Protocol:

Cleanup of spills should be performed by trained personnel.^[1] Waste disposal measures should be implemented to prevent environmental release.^[1] For final disposal, consult with your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.

Hazard Class	Disposal Method
Pharmaceutical	Managed by a licensed hazardous waste disposal contractor.
Combustible Dust	Minimize dust generation during handling and disposal. ^[1]

Eraser (Glyphosate-based Herbicide) Disposal Procedures

Pesticide Waste

This product, containing Glyphosate, is a herbicide.^[2] Improper disposal of pesticides can be harmful to the environment.

Immediate Safety and Handling Precautions:

- Wear eye and face protection.^[2]
- Wash hands thoroughly after handling.^[2]
- Do not contaminate water, food, or feed through storage or disposal.^{[3][4]}

Disposal Protocol:

Pesticide, spray mixture, or rinse water that cannot be used according to label instructions may be disposed of on-site or at an approved waste disposal facility.^[4] Do not reuse empty containers; they should be triple-rinsed.^[4]

Waste Type	Disposal Method
Unused Pesticide	Dispose of at an approved waste disposal facility.[4]
Empty Container	Triple rinse and offer for recycling or reconditioning, or puncture and dispose of in a sanitary landfill.[4]

Eraser (Flammable Aerosol) Disposal Procedures

Hazardous Chemical Waste

This product is a flammable aerosol used as a paint and varnish remover.[5] It poses a significant fire hazard and must be handled accordingly.

Immediate Safety and Handling Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces.[5]
- The pressurized container should not be pierced or burned, even after use.[5]
- Use only in a well-ventilated area.[5]
- Wear protective gloves and glasses.[5]

Disposal Protocol:

Dispose of contents and container in accordance with local, state, and national regulations.[5] This typically involves collection by a licensed hazardous waste disposal service.

Hazard Class	Disposal Method
Flammable Aerosol	Collection by a licensed hazardous waste disposal service. Do not incinerate.
Gas Under Pressure	Do not puncture or expose to high temperatures.[5]

Aeris Seed-Applied Insecticide/Nematicide Disposal Procedures

Pesticide Waste

This is a seed treatment product and should be treated as pesticide waste.[\[4\]](#)

Immediate Safety and Handling Precautions:

- Avoid breathing mist or vapors.[\[4\]](#)
- Wear protective gloves.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

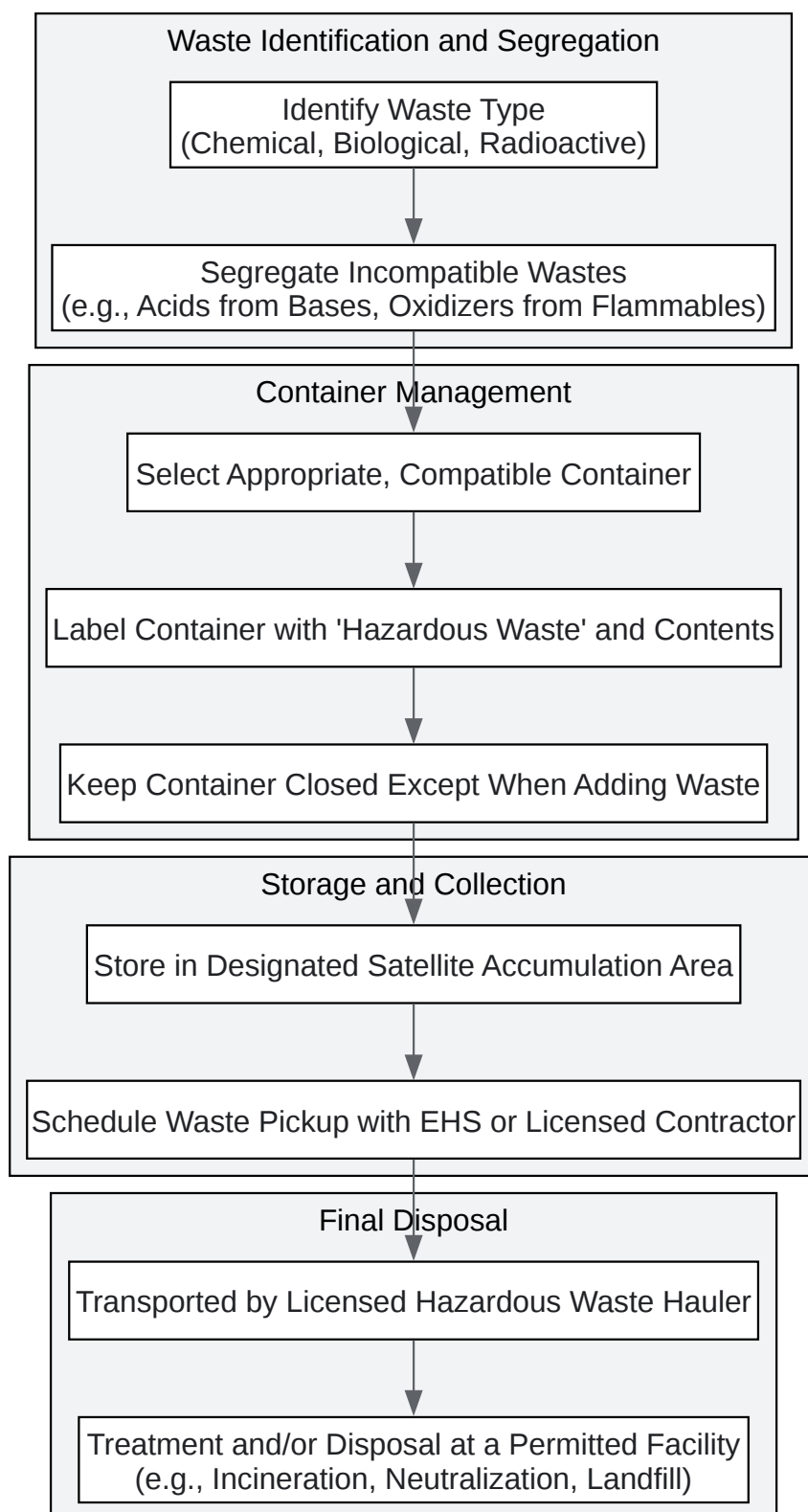
Disposal Protocol:

Do not contaminate water, food, or feed by disposal.[\[4\]](#) Pesticide, spray mixture, or rinse water that cannot be used according to label instructions may be disposed of on-site or at an approved waste disposal facility.[\[4\]](#) Do not re-use empty containers; they should be triple-rinsed.[\[4\]](#)

Waste Type	Disposal Method
Unused Product	Dispose of on-site or at an approved waste disposal facility according to label instructions. [4]
Contaminated Packaging	Triple rinse and dispose of in accordance with local regulations. [4]

General Laboratory Hazardous Waste Disposal Workflow

The following diagram illustrates a general workflow for the safe disposal of hazardous chemical waste in a laboratory setting. This process should be adapted to comply with your institution's specific policies and local regulations.



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General workflow for hazardous waste disposal in a laboratory.

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